

Navigating the Stability and Storage of Undecyl 8-bromooctanoate: A Technical Guide

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Compound of Interest

Compound Name: Undecyl 8-bromooctanoate

Cat. No.: B15551485

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Disclaimer: Specific stability and storage data for **Undecyl 8-bromooctanoate** is not readily available in the public domain. This guide provides an in-depth technical overview based on the properties of the closely related compound, Ethyl 8-bromooctanoate, and general principles of chemical handling and storage for bromoalkanes and esters. The information herein is intended for researchers, scientists, and drug development professionals and should be supplemented with in-house stability studies for critical applications.

Introduction

Undecyl 8-bromooctanoate is a brominated fatty acid ester with potential applications in organic synthesis, serving as a versatile intermediate in the pharmaceutical and agrochemical industries.^{[1][2]} The presence of a reactive bromo group and an ester linkage necessitates careful consideration of its stability and storage conditions to ensure its integrity and prevent degradation.^[2] This document outlines the key factors influencing the stability of **Undecyl 8-bromooctanoate**, provides recommended storage and handling protocols, and discusses potential degradation pathways.

Physicochemical Properties (Inferred from Ethyl 8-bromooctanoate)

To understand the stability of **Undecyl 8-bromooctanoate**, it is useful to consider the properties of its ethyl ester analog, Ethyl 8-bromooctanoate. The longer undecyl chain will

primarily influence physical properties such as boiling point and density, while the chemical reactivity will be largely dictated by the bromo and ester functional groups.

Property	Value (for Ethyl 8-bromo-octanoate)	Reference
Molecular Formula	C ₁₀ H ₁₉ BrO ₂	[2]
Molecular Weight	251.16 g/mol	[2]
Appearance	Clear, colorless to pale-yellow oil/liquid	[2]
Boiling Point	~123°C at 3 mmHg	[2]
Density	1.194 g/cm ³	[2]

Factors Influencing Stability

The stability of **Undecyl 8-bromo-octanoate** is primarily influenced by its susceptibility to hydrolysis, nucleophilic substitution, and elimination reactions. Key environmental factors that can accelerate degradation include:

- Temperature: Elevated temperatures can increase the rate of decomposition reactions.
- Moisture: The ester linkage is susceptible to hydrolysis, which is accelerated by the presence of water, leading to the formation of 8-bromo-octanoic acid and undecanol.
- Light: Exposure to UV light can potentially induce the formation of free radicals, leading to undesired side reactions.
- Incompatible Materials: Contact with strong oxidizing agents, bases, and certain metals can lead to vigorous reactions and degradation.[\[3\]](#)

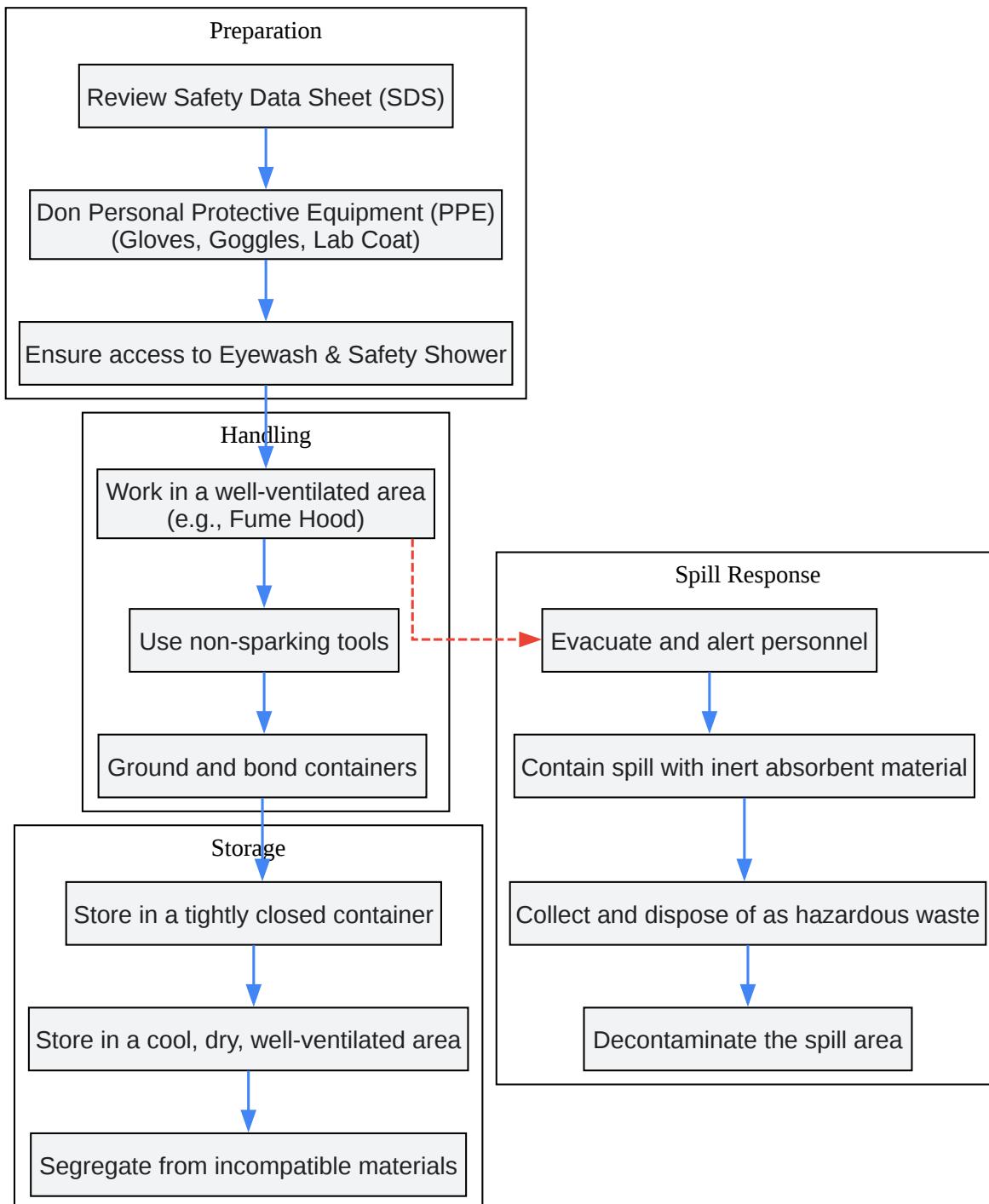
Recommended Storage and Handling Conditions

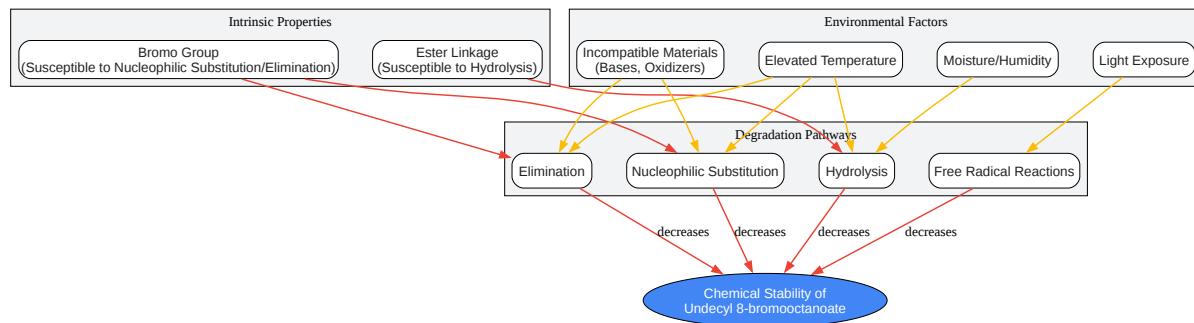
Proper storage and handling are crucial to maintain the quality and shelf-life of **Undecyl 8-bromo-octanoate**. The following conditions are recommended based on guidelines for similar bromo-compounds and general laboratory practice.

Condition	Recommendation	Reference
Temperature	Store in a refrigerator. Store in a cool, dry place.	[4]
Atmosphere	Store in a tightly closed container.	[4][5][6]
Container	Store in original, tightly sealed containers. For solutions of inorganic hydroxides (potential contaminants), polyethylene containers are recommended.	[6][7]
Ventilation	Store and handle in a well-ventilated area.	[5][6][8]
Incompatibilities	Segregate from acids, bases, and strong oxidizing agents.	[7]
Labeling	Date containers upon receipt and opening.	[7]

Experimental Protocols: General Chemical Handling

While specific experimental protocols for **Undecyl 8-bromoctanoate** stability studies are not available, a general workflow for the safe handling of liquid chemicals can be applied.





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